

A Comparative Analysis of ISO-CHLORIDAZON and Other Pyridazinone Derivatives in Herbicide Development

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative study of **ISO-CHLORIDAZON** (also known as chloridazon or pyrazon) and other notable pyridazinone derivatives used as herbicides. This document aims to be an objective resource, presenting performance data, experimental methodologies, and mechanistic insights to aid in research and development.

Introduction to Pyridazinone Herbicides

Pyridazinone derivatives are a significant class of heterocyclic compounds demonstrating a wide array of biological activities. In agriculture, they are primarily utilized for their herbicidal properties. These compounds can be broadly categorized based on their mechanism of action, with the most prominent being the inhibition of photosynthesis at Photosystem II (PSII) and the inhibition of the enzyme protoporphyrinogen oxidase (PPO).

ISO-CHLORIDAZON is a well-established herbicide belonging to the pyridazinone family. Its primary mode of action is the disruption of photosynthetic electron transport. This guide will compare **ISO-CHLORIDAZON** with other key pyridazinone derivatives, including Norflurazon and Metflurazon, which also act on photosynthetic pathways. Additionally, we will touch upon the class of PPO-inhibiting pyridazinone herbicides.

Comparative Performance Data



The herbicidal efficacy of pyridazinone derivatives can be assessed at both the whole-plant level and the biochemical level. The following tables summarize key performance data for **ISO-CHLORIDAZON** and its analogs.

In Vitro Efficacy: Inhibition of Photosystem II

The inhibitory effect of these herbicides on photosynthetic electron transport can be quantified by determining the half-maximal inhibitory concentration (I50) against isolated chloroplasts or algal cells. A lower I50 value indicates a higher potency in disrupting photosynthesis.



Compound	Chemical Name	Target Organism	I50 (μM)	Reference
ISO- CHLORIDAZON	5-amino-4- chloro-2- phenylpyridazin- 3(2H)-one	Not specified in retrieved results	Data not available	
Metflurazon (SAN 6706)	4-chloro-5- (dimethylamino)- 2-(α,α,α-trifluoro- m-tolyl)-3(2H)- pyridazinone	Chlorella	0.8	[1]
Scenedesmus	2.5	[1]		
Anacystis	1.0	[1]		
SAN 9785	4-chloro-5- (dimethylamino)- 2-phenyl-3(2H)- pyridazinone	Chlorella	0.9	[1]
Scenedesmus	2.5	[1]		
Anacystis	1.0	[1]	_	
Norflurazon (SAN 9789)	4-chloro-5- (methylamino)-2- (α,α,α-trifluoro- m-tolyl)-3(2H)- pyridazinone	Chlorella	4.5	[1]
Scenedesmus	5.0	[1]		
Anacystis	2.0	[1]	_	

Note: The order of inhibitory efficiency is generally reported as SAN 6706 > SAN 9785 > SAN 9789.[1][2]



Whole-Plant Herbicidal Activity: Growth Reduction (GR50)

The GR50 value represents the herbicide concentration required to reduce plant growth by 50%. It is a critical parameter for assessing the efficacy of a herbicide on different weed species under controlled conditions.

Compound	Weed Species	GR50 (g a.i./ha)	Reference
ISO-CHLORIDAZON	Amaranthus retroflexus (Redroot Pigweed)	Data not available	
Chenopodium album (Common Lambsquarters)	Data not available		•
Echinochloa crus-galli (Barnyardgrass)	Data not available	-	
Norflurazon	Amaranthus retroflexus	Data not available	
Chenopodium album	Data not available		
Echinochloa crus-galli	Data not available	-	
Metflurazon	Amaranthus retroflexus	Data not available	
Chenopodium album	Data not available		•
Echinochloa crus-galli	Data not available	•	

Note: While specific GR50 values for these pyridazinone derivatives on the listed weeds were not found in the search results, it is known that chloridazon is used to control annual broadleaved weeds such as Amaranthus retroflexus and Chenopodium album.

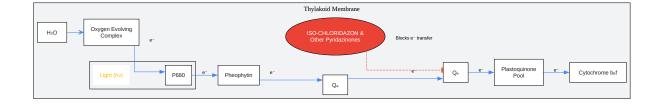


Mechanism of Action: Signaling Pathways and Experimental Workflows

The primary herbicidal action of **ISO-CHLORIDAZON** and related pyridazinones involves the inhibition of key biological processes. The following diagrams illustrate these pathways and the experimental workflows used to study them.

Photosystem II (PSII) Inhibition

ISO-CHLORIDAZON and its analogs act by blocking the electron transport chain in Photosystem II, a critical step in the light-dependent reactions of photosynthesis. This disruption leads to a halt in ATP and NADPH production, ultimately causing plant death.



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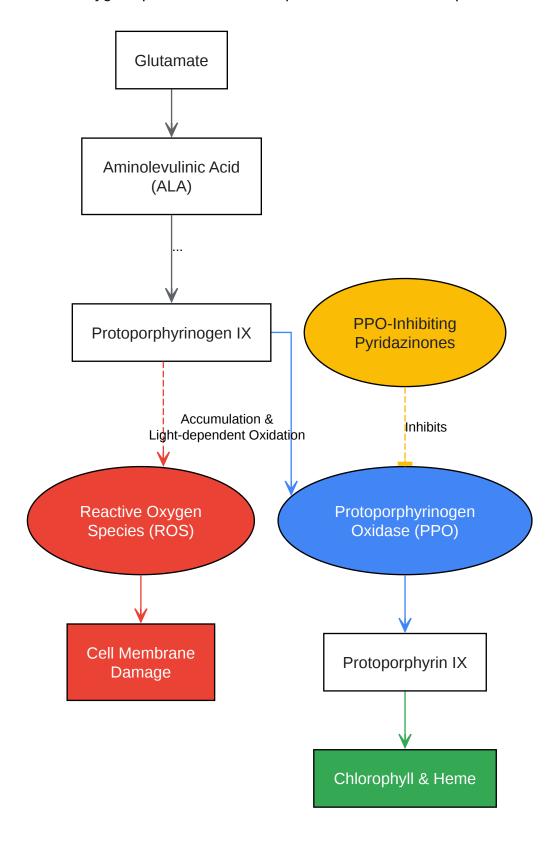
Caption: Inhibition of the photosynthetic electron transport chain at Photosystem II by pyridazinone herbicides.

Protoporphyrinogen Oxidase (PPO) Inhibition

Another class of pyridazinone derivatives exerts its herbicidal effect by inhibiting protoporphyrinogen oxidase (PPO), a key enzyme in the biosynthesis of chlorophyll and heme.



Inhibition leads to the accumulation of protoporphyrinogen IX, which, in the presence of light, generates reactive oxygen species that cause rapid cell membrane disruption.



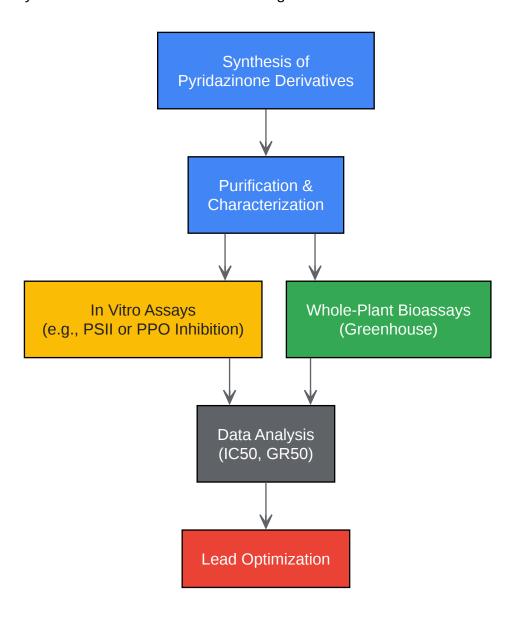
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Caption: Mechanism of action for PPO-inhibiting pyridazinone herbicides.

Experimental Workflow for Herbicide Evaluation

A typical workflow for evaluating and comparing the efficacy of herbicides involves a multi-step process from synthesis to in vitro and in vivo testing.



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Caption: General experimental workflow for the evaluation of novel herbicidal compounds.

Experimental Protocols



Detailed methodologies are crucial for the reproducibility and comparison of experimental data. Below are outlines for key experiments cited in this guide.

Synthesis of ISO-CHLORIDAZON (5-amino-4-chloro-2-phenylpyridazin-3(2H)-one)

Materials:

- 4,5-Dichloro-2-phenyl-pyridazinone
- · 4-Hydroxyphenyl-acetic acid
- 20% aqueous ammonia
- Water

Procedure:

- A mixture of 4,5-dichloro-2-phenyl-pyridazinone (2.41 g), 4-hydroxyphenyl-acetic acid (1.0 g), and 20% aqueous ammonia (20 ml) is heated to 100-110 °C with stirring in a small autoclave for 4 hours.[1]
- The reaction mixture is then cooled to room temperature.
- The resulting precipitate of 4-chloro-5-amino-2-phenyl-3(2H)-pyridazinone is isolated by filtration.
- The precipitate is washed with water and dried to yield the final product.[1]

In Vitro Photosystem II Inhibition Assay (Hill Reaction)

Objective: To determine the I50 value of a herbicide for the inhibition of photosynthetic electron transport.

Materials:

Isolated chloroplasts (e.g., from spinach) or algal cells (e.g., Chlorella)



- Reaction buffer (e.g., phosphate buffer, pH 7.2)
- Artificial electron acceptor (e.g., 2,6-dichlorophenolindophenol DCPIP, or p-benzoquinone)
- Spectrophotometer or oxygen electrode
- Light source

Procedure:

- Prepare a suspension of isolated chloroplasts or algal cells in the reaction buffer.
- Add a known concentration of the artificial electron acceptor to the suspension.
- Add varying concentrations of the pyridazinone herbicide to different reaction tubes. A control
 tube with no herbicide should be included.
- Expose the tubes to a light source to initiate the Hill reaction.
- Measure the rate of reduction of the electron acceptor spectrophotometrically (decrease in absorbance for DCPIP) or the rate of oxygen evolution using an oxygen electrode.
- Calculate the percent inhibition for each herbicide concentration relative to the control.
- Plot the percent inhibition against the herbicide concentration and determine the I50 value (the concentration that causes 50% inhibition).[1]

Whole-Plant Herbicidal Activity Bioassay (GR50 Determination)

Objective: To determine the GR50 value of a herbicide on a specific weed species.

Materials:

- Seeds of the target weed species (e.g., Amaranthus retroflexus, Chenopodium album)
- Pots with a suitable soil mix



- Growth chamber or greenhouse with controlled environmental conditions
- Herbicide formulations
- Sprayer for herbicide application

Procedure:

- Sow the weed seeds in pots and allow them to grow to a specific stage (e.g., 2-4 true leaves).
- Prepare a series of herbicide dilutions to cover a range of application rates.
- Apply the different herbicide concentrations to the plants using a calibrated sprayer. A set of
 plants should be left untreated as a control.
- Return the treated plants to the growth chamber or greenhouse.
- After a specified period (e.g., 14-21 days), harvest the above-ground biomass of both treated and control plants.
- Dry the biomass to a constant weight.
- Calculate the percent growth reduction for each herbicide concentration compared to the control.
- Use a suitable statistical model (e.g., log-logistic dose-response curve) to calculate the GR50 value.

Conclusion

This comparative guide highlights the herbicidal properties of **ISO-CHLORIDAZON** and other pyridazinone derivatives. The primary mechanism of action for many of these compounds, including **ISO-CHLORIDAZON**, Norflurazon, and Metflurazon, is the inhibition of Photosystem II. The in vitro data indicates that Metflurazon (SAN 6706) and SAN 9785 are potent inhibitors of photosynthetic electron transport, while Norflurazon (SAN 9789) is a weaker inhibitor in the tested algal systems.[1][2]



Another important class of pyridazinone herbicides acts by inhibiting the PPO enzyme, leading to rapid membrane damage. The provided experimental protocols offer a framework for the synthesis and evaluation of these and other novel pyridazinone derivatives. Further research to obtain comparative whole-plant (GR50) data across a range of weed species is essential for a complete understanding of the herbicidal spectrum and potential applications of these compounds in agriculture.

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